

Application Notes and Protocols for the Preparation of Thiophosphoryl Iodide

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Compound of Interest

Compound Name: *Phosphorothioic triiodide*

Cat. No.: *B14500019*

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This document provides a detailed protocol for the laboratory-scale synthesis of thiophosphoryl iodide (PSI_3), a reactive inorganic compound. The protocol is based on established chemical literature, ensuring a reliable method for obtaining this reagent.

Physicochemical Properties and Data

Thiophosphoryl iodide is a red-brown solid at room temperature.^[1] Key quantitative data for this compound are summarized in the table below for easy reference.

Property	Value
Chemical Formula	PSI_3
Molar Mass	443.75 g·mol ⁻¹ ^[1]
Appearance	Red-brown solid ^[1]
Melting Point	48 °C (118 °F; 321 K) ^[1]
Boiling Point	Decomposes
Molecular Shape	Tetrahedral at the P atom

Experimental Protocol: Synthesis of Thiophosphoryl Iodide

This protocol details the preparation of thiophosphoryl iodide from phosphorus triiodide and sulfur.

Objective: To synthesize thiophosphoryl iodide (PSI_3) via the direct reaction of phosphorus triiodide (PI_3) with elemental sulfur.

Materials:

- Phosphorus triiodide (PI_3)
- Elemental sulfur (S)
- Carbon disulfide (CS_2), anhydrous

Equipment:

- Round-bottom flask
- Magnetic stirrer and stir bar
- Cooling bath (e.g., ice-water bath)
- Apparatus for working in the dark (e.g., aluminum foil wrap)
- Standard glassware for filtration and solvent removal

Procedure:

- Reaction Setup: In a round-bottom flask, dissolve phosphorus triiodide in anhydrous carbon disulfide.
- Addition of Sulfur: To the stirred solution, add elemental sulfur.
- Reaction Conditions: Maintain the reaction mixture at a temperature of 10–15 °C using a cooling bath.^[1]

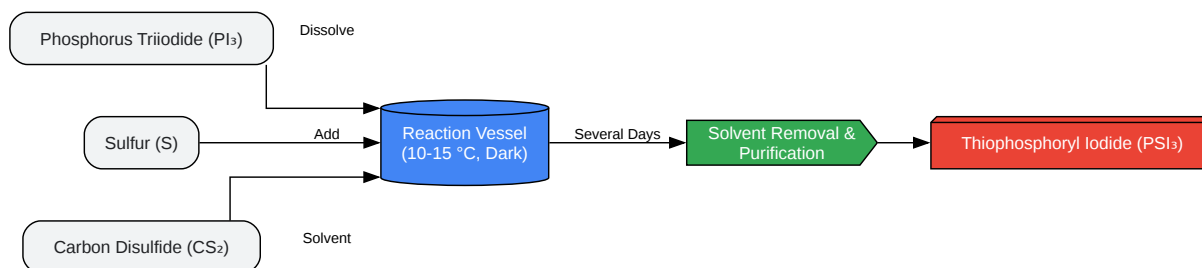
- Exclusion of Light: Protect the reaction from light by wrapping the flask in aluminum foil or conducting the reaction in a dark room.^[1]
- Reaction Time: Allow the reaction to proceed for several days with continuous stirring.^[1]
- Work-up and Purification:
 - After the reaction is complete, the solvent (carbon disulfide) can be removed under reduced pressure.
 - The resulting solid is thiophosphoryl iodide. Further purification may be achieved by recrystallization, though a suitable solvent must be chosen carefully due to the compound's reactivity.

Safety Precautions:

- Carbon disulfide is highly flammable and toxic. All manipulations should be performed in a well-ventilated fume hood.
- Phosphorus triiodide is corrosive and reacts with moisture. Handle it in a dry environment.
- Wear appropriate personal protective equipment (PPE), including safety goggles, gloves, and a lab coat.

Visualizing the Synthesis Workflow

The following diagram illustrates the key steps in the preparation of thiophosphoryl iodide.



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Caption: Workflow for the synthesis of thiophosphoryl iodide.

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References

- 1. Thiophosphoryl iodide - Wikipedia [en.wikipedia.org]
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